

Essential Safety and Operational Guide for 4-Methoxycarbonyl-2-nitrophenylboronic acid

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Compound of Interest

Compound Name: 4-Methoxycarbonyl-2-nitrophenylboronic acid

Cat. No.: B1303775

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This guide provides critical safety and logistical information for the handling and disposal of **4-Methoxycarbonyl-2-nitrophenylboronic acid**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational protocols, and proper disposal methods.

Compound Details:

- Name: **4-Methoxycarbonyl-2-nitrophenylboronic acid**
- CAS RN: 85107-55-7
- Molecular Formula: $C_8H_8BNO_6$
- Molecular Weight: 224.97 g/mol

Hazard Identification:

Based on available safety information, this compound is associated with the following hazards^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.^{[2][3][4]}

- H319: Causes serious eye irritation.[2][3][4]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[2]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **4-Methoxycarbonyl-2-nitrophenylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[5][6]	Protects eyes from dust particles and potential splashes of the chemical.[5][6]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[5][6]	Prevents skin contact with the compound. Gloves should be inspected before use and changed immediately upon contamination.[5][6]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.[6][7]	Protects skin from accidental spills and contact. The flame-resistant property is crucial due to the presence of the nitro group.[7]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.[6][8]	Minimizes the risk of respiratory tract irritation.[6][8]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **4-Methoxycarbonyl-2-nitrophenylboronic acid**.

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible before beginning work.[\[5\]](#)
 - All work with this compound should be performed in a well-ventilated chemical fume hood to minimize inhalation exposure.[\[7\]](#)
 - For reactions with a higher risk of explosion, a blast shield should be used in addition to the fume hood sash.[\[7\]](#)
 - The work area should be clean and free of clutter.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Keep the container of **4-Methoxycarbonyl-2-nitrophenylboronic acid** tightly closed when not in use.[\[6\]](#)
 - Avoid generating dust when transferring the solid.[\[6\]](#) Use appropriate tools, such as a spatula, for transfers.[\[6\]](#)
 - Avoid all personal contact, including the inhalation of dust or vapors.[\[5\]](#)
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[6\]](#)
- Post-Handling:
 - Clean the work area to remove any residual chemical.
 - Properly remove and dispose of contaminated PPE as hazardous waste.[\[5\]](#)

- Wash hands again before leaving the laboratory.

Disposal Plan

All waste generated from the use of **4-Methoxycarbonyl-2-nitrophenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.^[5]

- Waste Collection:
 - Collect all solid waste, including contaminated gloves, wipes, and weighing papers, in a designated, labeled, and sealed container for hazardous waste.
 - Collect all liquid waste containing the compound in a separate, labeled, and sealed container for hazardous waste. Do not pour waste down the drain.^[5]
- Disposal Method:
 - All waste must be disposed of through a licensed hazardous waste disposal facility.
 - Due to the presence of the nitro group, there is a potential for explosive decomposition, especially when mixed with other chemicals or subjected to heat.^{[9][10]} Therefore, it is crucial to clearly label the waste container with the full chemical name and associated hazards.
 - Boron compounds can be harmful to the environment.^[11] Do not dispose of this compound or its waste in the regular trash or down the sewer system.

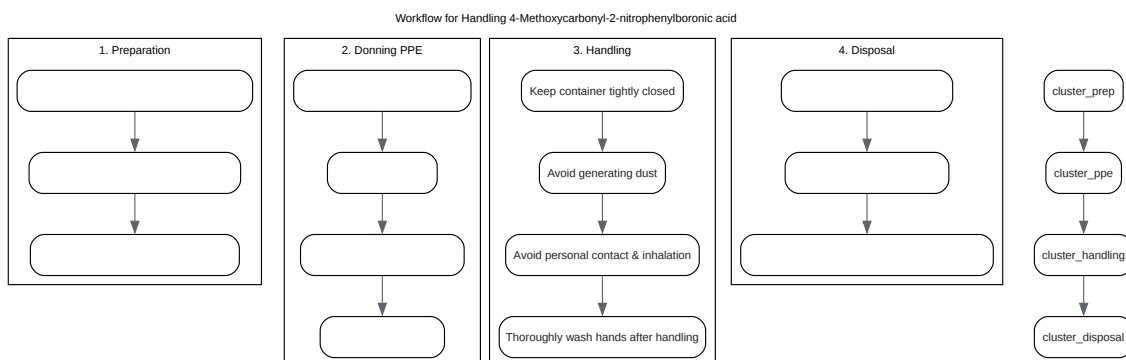
Spill Management

In the event of a spill, follow these procedural steps:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.^[5]
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.^[5]
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.^[5]

- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[5]
- Decontaminate: Clean the spill area with an appropriate solvent, and collect the cleaning materials as hazardous waste.

Visual Workflow for Handling 4-Methoxycarbonyl-2-nitrophenylboronic acid



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Caption: A flowchart outlining the safe handling and disposal workflow for **4-Methoxycarbonyl-2-nitrophenylboronic acid**.

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